2-Chloro-4-nitrobenzonitrile molecular weight

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Compound of Interest

Compound Name:	*2-Chloro-4-nitrobenzonitrile*
CAS No.:	*28163-00-0*
Cat. No.:	*B1360291*

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Core Molecular and Physicochemical Profile

2-Chloro-4-nitrobenzonitrile is a substituted aromatic compound characterized by the presence of a chloro, a nitro, and a nitrile functional group attached to a benzene ring. These functional groups impart a unique reactivity profile, making it a valuable precursor in various synthetic pathways.

The fundamental properties of **2-Chloro-4-nitrobenzonitrile** are summarized in the table below, providing a quick reference for researchers.

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Property	Value	Source(s)
Molecular Formula	$C_7H_3ClN_2O_2$	[1][2][3][4]
Molecular Weight	182.56 g/mol	[1][2][3]
CAS Number	28163-00-0	[1][3][4]
Appearance	Beige to brown powder	[5]
Melting Point	78 - 84 °C	[1][4][5][6]
Boiling Point	337 °C at 760 mmHg	[1][4]
Density	~1.47 g/cm³	[1]
Solubility	Insoluble in water, soluble in many organic solvents	[6]
Vapor Pressure	0.000108 mmHg at 25°C	[1][4]

Synthesis of **2-Chloro-4-nitrobenzonitrile**: A Mechanistic Approach

The synthesis of **2-Chloro-4-nitrobenzonitrile** is most commonly achieved through the dehydration of 2-chloro-4-nitrobenzamide. The choice of thionyl chloride as the dehydrating agent is critical due to its efficacy and the volatile nature of its byproducts (SO_2 and HCl), which simplifies purification.

Experimental Protocol: Synthesis from 2-chloro-4-nitrobenzamide

This protocol is a self-validating system where the progress and success of the reaction can be monitored through physical changes and confirmed by analytical methods.

Objective: To synthesize **2-Chloro-4-nitrobenzonitrile** via dehydration of 2-chloro-4-nitrobenzamide.

Materials:

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- 2-chloro-4-nitrobenzamide
- Thionyl chloride ($SOCl_2$)
- Benzene
- Diluted sodium hydroxide solution
- Anhydrous sodium sulfate
- Methanol
- Round-bottom flask with reflux condenser
- Heating mantle
- Separatory funnel
- Beakers and other standard laboratory glassware

Procedure:

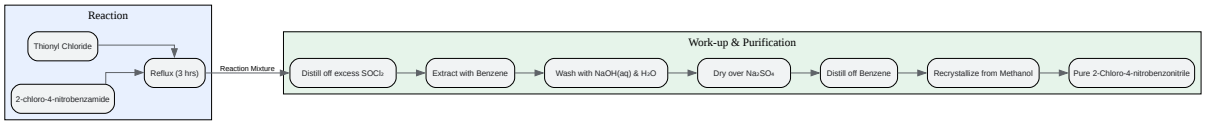
- Reaction Setup: In a round-bottom flask, combine 2-chloro-4-nitrobenzamide (1 mole equivalent) with thionyl chloride (approximately 8.4 mole equivalents). The excess thionyl chloride serves as both a reagent and a solvent.
- Dehydration Reaction: Gently warm the mixture while adding the thionyl chloride. Once the addition is complete, heat the mixture to reflux for approximately 3 hours.[7] The refluxing ensures the reaction goes to completion.
- Removal of Excess Reagent: After the reflux period, allow the mixture to cool. Remove the excess thionyl chloride by distillation.[7] This step is crucial for the subsequent work-up.
- Extraction: To the cooled residue, add benzene (approximately 2.5 times the volume of the initial benzamide mass in mL) to extract the **2-chloro-4-nitrobenzonitrile**.[7]
- Washing and Neutralization: Transfer the benzene extract to a separatory funnel. Wash sequentially with a diluted sodium hydroxide solution and then with water until the aqueous

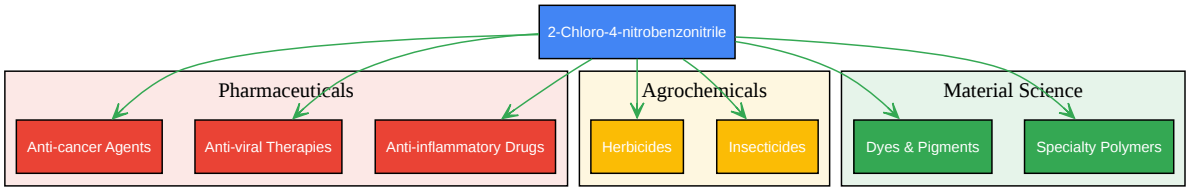
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layer is neutral. This removes any acidic impurities.

- Drying: Dry the organic layer over anhydrous sodium sulfate to remove any residual water.
- Isolation and Purification: Distill off the benzene solvent. The crude product is then recrystallized from methanol to yield pure **2-chloro-4-nitrobenzonitrile**.[7] The melting point of the crystals can be taken to verify purity, with an expected range of 73-75°C for this specific procedure.[7]

Synthesis Workflow Diagram





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Caption: Key application areas for **2-Chloro-4-nitrobenzonitrile**.

Essential Experimental and Handling Protocols

Safety and Handling

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2-Chloro-4-nitrobenzonitrile is classified as a hazardous substance and requires careful handling. [6]

- Hazards: It is harmful if swallowed, in contact with skin, or if inhaled. It causes skin and serious eye irritation. [2][6]Metabolism may release cyanide, which can lead to severe health effects. [1]* Personal Protective Equipment (PPE): Always wear suitable protective clothing, gloves, and eye/face protection. [4]* Handling: Minimize dust generation and accumulation. [1]Use only in a well-ventilated area or under a chemical fume hood. Avoid contact with incompatible materials such as oxidizing agents, strong bases, and strong acids. [1]* First Aid:
    - Eyes: Immediately flush with plenty of water for at least 15 minutes. [1][6] * Skin: Wash off immediately with soap and plenty of water while removing contaminated clothing. [6] * Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth and drink 2-4 cupfuls of milk or water. [1] * Inhalation: Remove the person to fresh air. [1][6]In all cases of exposure, seek immediate medical attention.

Analytical Methods: Quality Control

To ensure the purity and identity of **2-Chloro-4-nitrobenzonitrile**, analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) are employed.

Objective: To confirm the identity and assess the purity of a synthesized batch of **2-Chloro-4-nitrobenzonitrile**.

Principle: GC separates volatile compounds based on their boiling points and interactions with a stationary phase. The separated compounds are then ionized and fragmented in the mass spectrometer, producing a unique mass spectrum that acts as a chemical fingerprint.

Methodology:

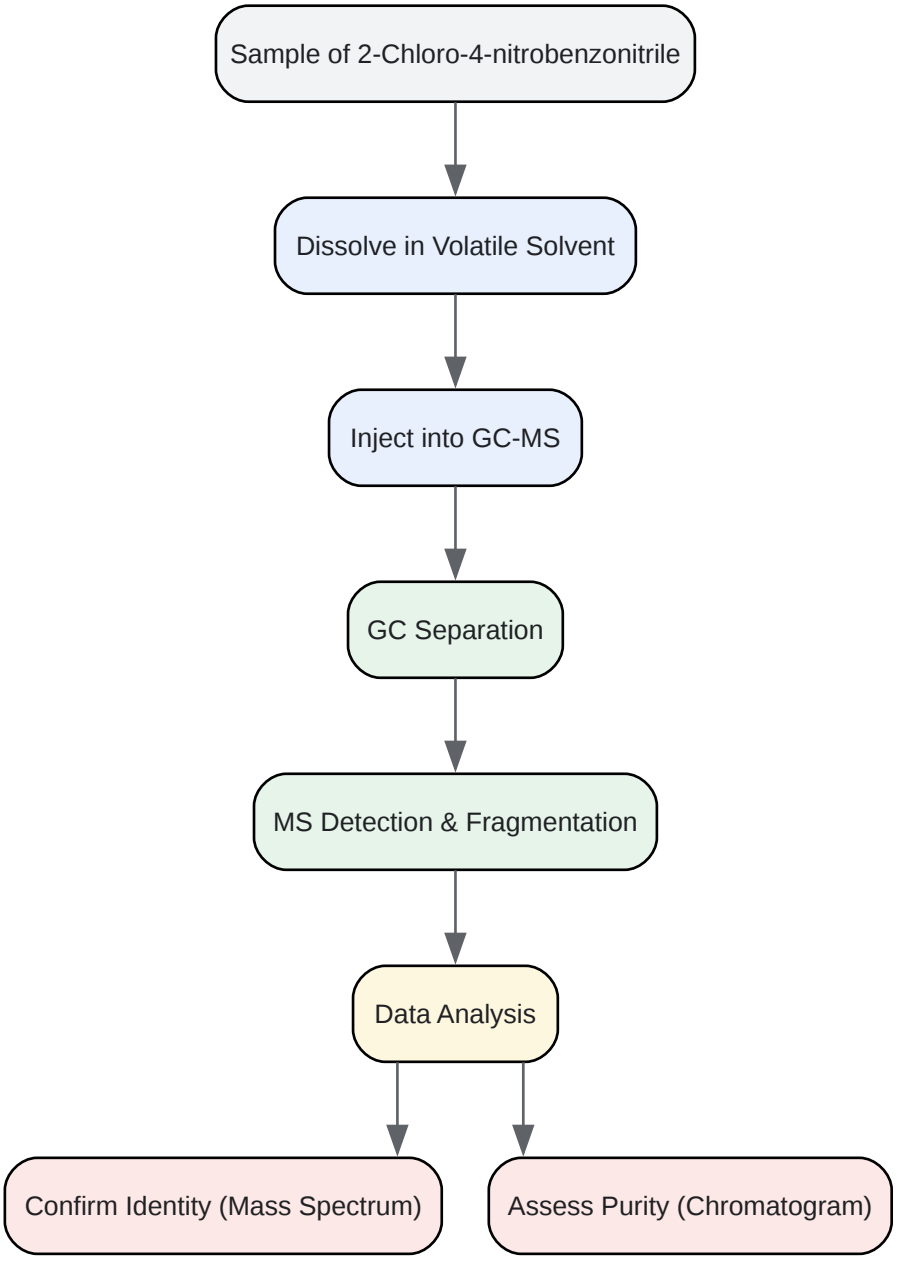
- Sample Preparation: Prepare a dilute solution of the sample in a suitable volatile solvent (e.g., dichloromethane or ethyl acetate).
- GC-MS System: Use a GC system equipped with a capillary column suitable for separating aromatic compounds (e.g., a DB-5ms column). The GC is coupled to a mass spectrometer.

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- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the heated GC inlet.
- Separation: The sample is vaporized and carried by an inert gas (e.g., helium) through the column. A temperature gradient is applied to the column oven to facilitate the separation of components.
- Detection and Analysis: As components elute from the column, they enter the mass spectrometer. The resulting mass spectrum of the major peak should be compared to a reference spectrum of **2-Chloro-4-nitrobenzonitrile** to confirm its identity. Purity can be estimated from the relative area of the main peak in the chromatogram.

Analytical Workflow Diagram

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Caption: General workflow for the GC-MS analysis of **2-Chloro-4-nitrobenzonitrile**.

Conclusion

2-Chloro-4-nitrobenzonitrile is a cornerstone intermediate in modern organic synthesis. Its well-defined physicochemical properties and versatile reactivity make it an indispensable tool for researchers and professionals in drug development, agrochemicals, and material science. A

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thorough understanding of its synthesis, handling, and analytical validation is paramount for its safe and effective utilization in advancing scientific innovation.

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